

handling and storage recommendations for 2,3,5,6-Tetrafluorophenol

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Compound of Interest

Compound Name: **2,3,5,6-Tetrafluorophenol**

Cat. No.: **B1216870**

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Technical Support Center: 2,3,5,6-Tetrafluorophenol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2,3,5,6-Tetrafluorophenol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,3,5,6-Tetrafluorophenol**?

A1: **2,3,5,6-Tetrafluorophenol** is a hazardous substance that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also harmful if swallowed, in contact with skin, or inhaled.[\[2\]](#)[\[3\]](#) Inhalation may cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of any exposure, it is crucial to seek medical aid immediately.[\[6\]](#)

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#)
- **Skin Contact:** Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[6\]](#)

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[6]

Q3: How should I properly store **2,3,5,6-Tetrafluorophenol** in the laboratory?

A3: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[3][6] Keep away from heat, sparks, and flame.[3][6]

Q4: What materials are incompatible with **2,3,5,6-Tetrafluorophenol**?

A4: Avoid contact with strong oxidizing agents, acid chlorides, and acid anhydrides.[3][4] It can also react with mild steel and galvanized steel/zinc, producing flammable hydrogen gas.[1]

Troubleshooting Guide

| Issue | Potential Cause | Recommended Action |
|--|--|--|
| Material has changed color or appears degraded. | Improper storage (exposure to light, air, or moisture). | Do not use the material. Dispose of it according to your institution's hazardous waste guidelines. Review storage procedures to ensure they meet the recommended conditions. |
| Visible fumes or a strong, irritating odor upon opening the container. | The material may have decomposed. | Immediately close the container and move it to a chemical fume hood. Ensure proper ventilation. Wear appropriate PPE, including respiratory protection. Evaluate the material for disposal. |
| Skin or eye irritation experienced during handling. | Inadequate personal protective equipment (PPE) or accidental exposure. | Immediately follow first aid procedures for skin or eye contact. Review and upgrade your PPE to include appropriate gloves, chemical safety goggles, and a face shield. [1] [6] |
| Spill of 2,3,5,6-Tetrafluorophenol. | Accidental mishandling. | Evacuate the area and remove all ignition sources. [3] [6] Clean up spills immediately using appropriate protective equipment. [6] Use a spark-proof tool. [6] Vacuum or sweep up the material and place it into a suitable, labeled disposal container. [6] |

Data Presentation

Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| Appearance | White solid, crystals, or powder[6][7] |
| Melting Point | 37-39 °C (lit.)[8] |
| Boiling Point | 140 °C (lit.)[6][8] |
| Flash Point | 79 °C (174.2 °F) - closed cup[8] |
| Molecular Formula | C6H2F4O[5][7] |
| Molecular Weight | 166.07 g/mol [5] |

Storage and Handling Parameters

| Parameter | Recommendation |
|-------------------------------|---|
| Storage Temperature | Cool, dry place[3][6] |
| Ventilation | Store and handle in a well-ventilated area[2][3] [6] |
| Container | Tightly closed container[3][6] |
| Incompatible Materials | Strong oxidizing agents, acid chlorides, acid anhydrides, strong bases, mild steel, galvanized steel/zinc[1][3][4] |
| Personal Protective Equipment | Chemical safety goggles or face shield, appropriate protective gloves (e.g., PVC), protective clothing, NIOSH-approved respirator with a particulate dust filter or acid vapor cartridge[1][6][8] |

Experimental Protocols

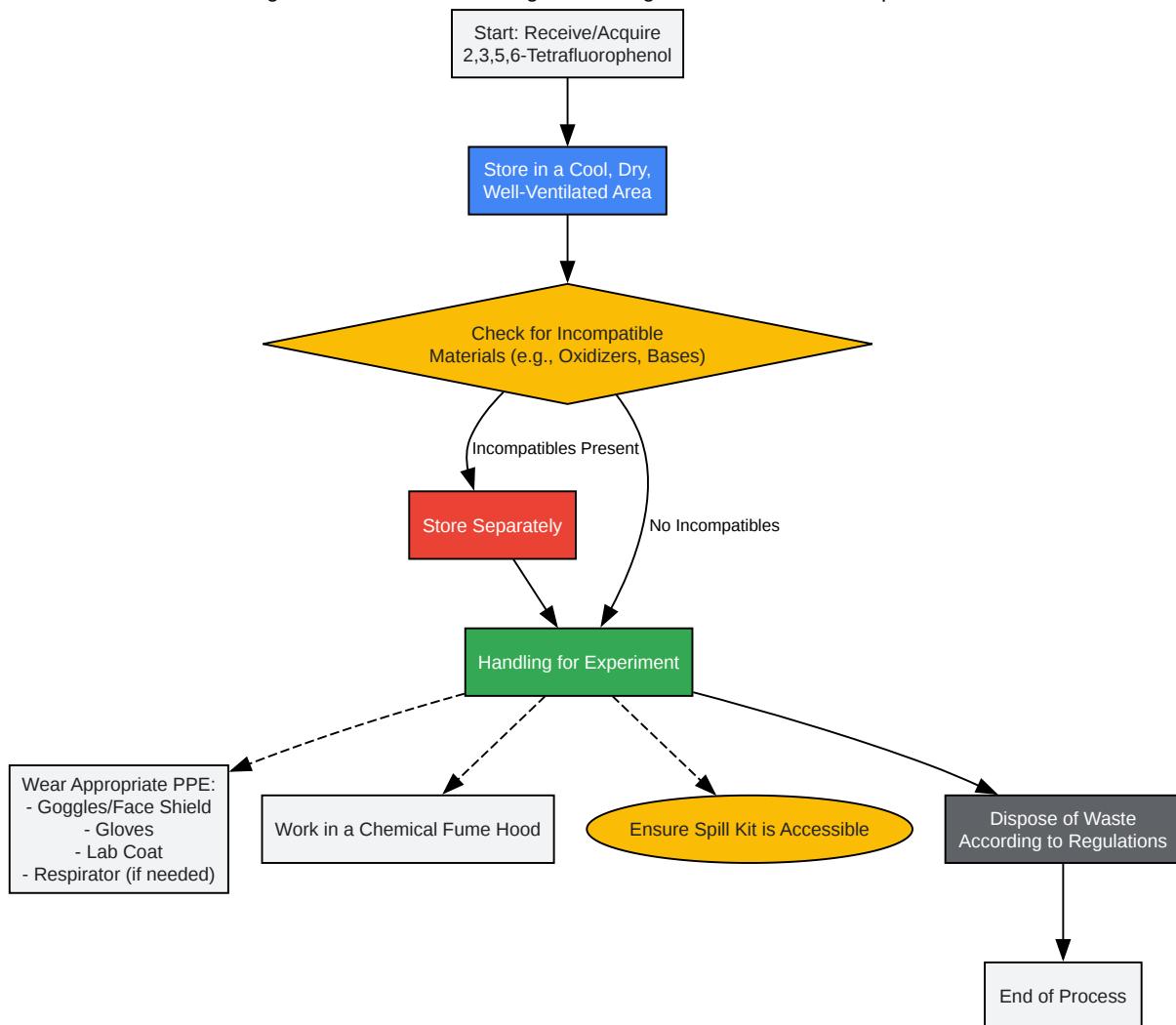
Note: The following are general guidelines. Always refer to your specific experimental protocol and institutional safety procedures.

General Handling Protocol:

- Preparation: Work in a well-ventilated area, preferably a chemical fume hood.[3][6] Ensure all necessary PPE is worn, including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[1][6]
- Dispensing: Carefully weigh or measure the required amount of **2,3,5,6-Tetrafluorophenol**. Avoid generating dust.[4]
- Reaction Setup: If heating the substance, be aware that it can form explosive mixtures with air on intense heating.[4] Keep away from open flames, hot surfaces, and sources of ignition. [3]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[2][6] Clean all equipment and the work area.
- Waste Disposal: Dispose of waste material in a suitable, labeled container for hazardous waste, following all local and national regulations.[2][3]

Visualizations

Logical Workflow for Handling and Storage of 2,3,5,6-Tetrafluorophenol

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and storage of **2,3,5,6-Tetrafluorophenol**.

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